

Application Notes and Protocols: AT-121

Receptor Binding Assay

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Compound of Interest

Compound Name: AT-121

Cat. No.: B3026133

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Introduction

AT-121 is a novel bifunctional analgesic compound that has demonstrated significant promise in preclinical studies. It acts as an agonist at both the mu-opioid peptide (MOP) receptor and the nociceptin/orphanin FQ peptide (NOP) receptor.[1][2] This dual mechanism of action is thought to contribute to its potent analgesic effects without the typical side effects associated with traditional opioids, such as respiratory depression, abuse potential, and physical dependence.[1][3] Radioligand binding assays are a fundamental technique used to characterize the interaction of novel compounds like **AT-121** with their target receptors.[4][5] This document provides a detailed protocol for conducting a competitive radioligand binding assay to determine the binding affinity of **AT-121** for the human MOP and NOP receptors.

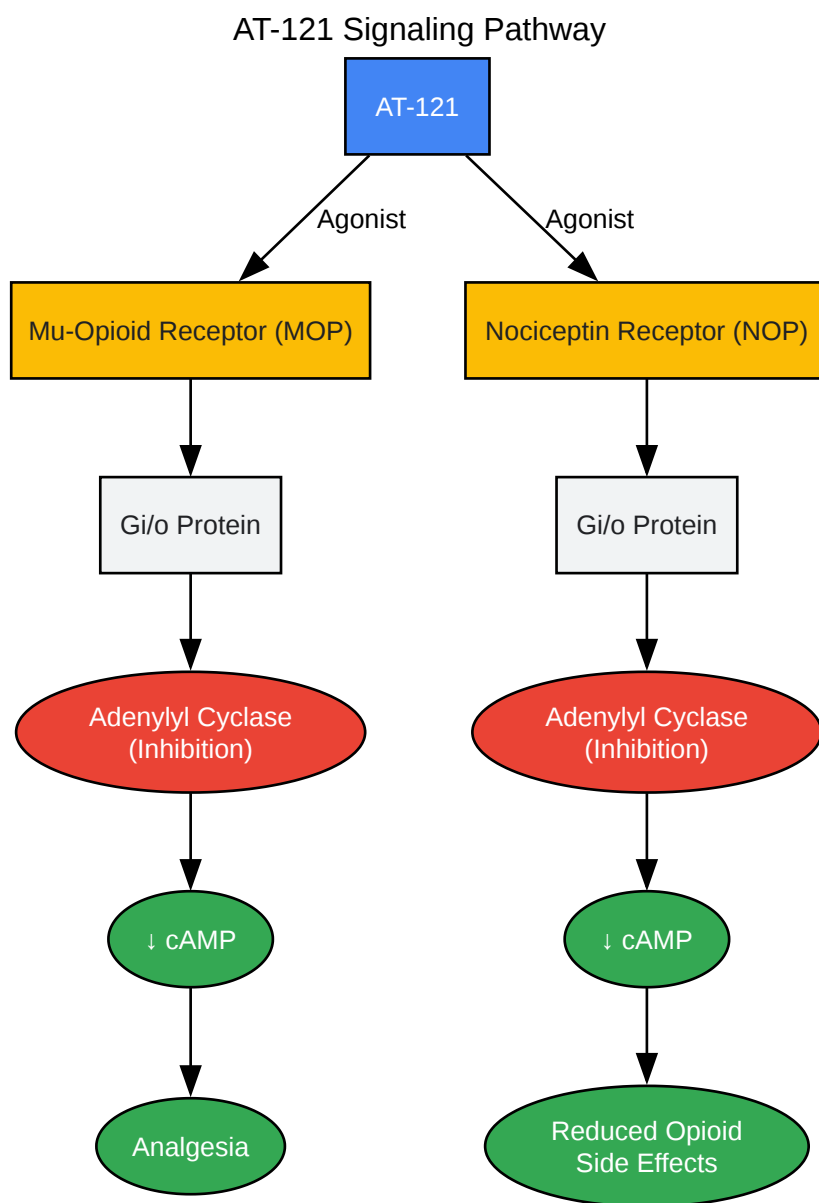
Data Presentation

The following table summarizes the binding affinity (K_i) and functional activity (EC_{50}) of **AT-121** at the human mu-opioid and nociceptin receptors. A lower K_i value is indicative of a higher binding affinity.

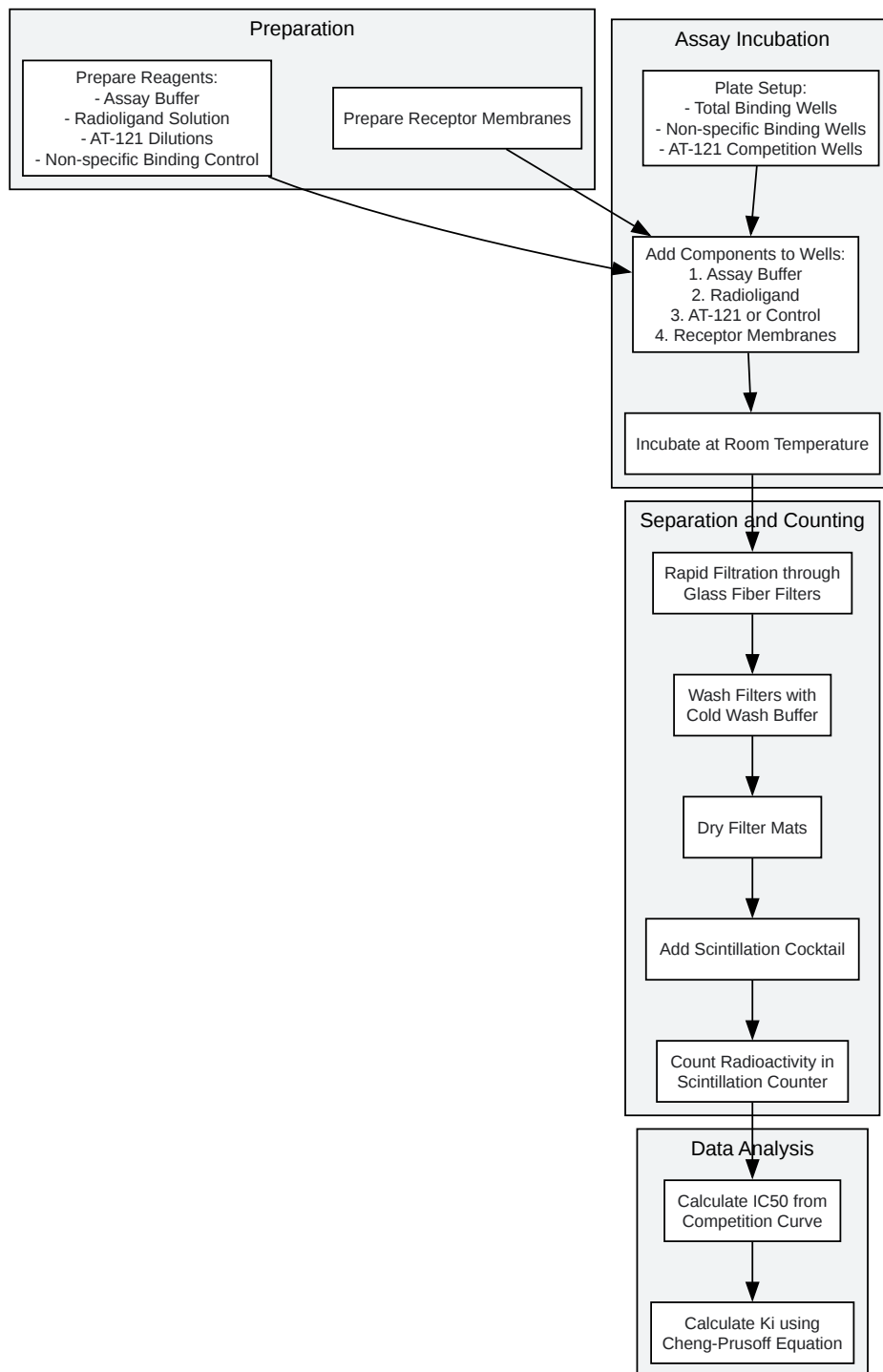
Compound	Receptor	Binding Affinity (Ki)	Functional Activity (EC50) [³⁵ S]GTPyS
AT-121	Mu-Opioid (MOP)	16.49 nM[6]	19.6 nM[6]
AT-121	Nociceptin (NOP)	3.67 nM[7]	34.7 nM[6]

Signaling Pathway

AT-121 exerts its effects by co-activating the MOP and NOP receptors, both of which are G protein-coupled receptors (GPCRs).[8] Activation of the MOP receptor is the primary mechanism for the analgesic effects of traditional opioids.[1] The concurrent activation of the NOP receptor by **AT-121** is believed to counteract the adverse effects of MOP activation, such as euphoria and respiratory depression.[1][2]



AT-121 Receptor Binding Assay Workflow

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- To cite this document: BenchChem. [Application Notes and Protocols: AT-121 Receptor Binding Assay]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3026133#at-121-receptor-binding-assay-protocol>]

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